

Personal protective equipment for handling YK11

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Compound of Interest

Compound Name: YK11

Cat. No.: B15541503

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Essential Safety and Handling Guide for YK11

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This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **YK11**. The following procedures are designed to ensure a safe laboratory environment and proper management of this research chemical.

Hazard Identification and Personal Protective Equipment (PPE)

YK11 is an experimental synthetic steroidal selective androgen receptor modulator (SARM) and should be handled with caution as its full toxicological properties are not yet known.^[1] The Safety Data Sheet (SDS) may not classify it under the Globally Harmonized System (GHS); however, it is prudent to treat it as a hazardous compound.

Recommended Personal Protective Equipment (PPE) for handling **YK11**:

PPE Category	Specific Recommendations	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	To prevent skin contact with the compound.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from splashes.
Body Protection	A clean, buttoned laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	Not generally required if handled in a well-ventilated area or a chemical fume hood.	To avoid inhalation of the powder form.

Quantitative Data

Below is a summary of the available quantitative data for **YK11**.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₂₅ H ₃₄ O ₆	[1]
Molar Mass	430.541 g/mol	[1]
Appearance	White to pale yellow crystalline solid	-
Storage Temperature	-20°C	-
Stability	≥ 4 years at -20°C	-

Table 2: Solubility Data

Solvent	Maximum Concentration	Source
Ethanol	~1 mg/mL	[1]
Methanol	~1 mg/mL	[1]
Acetonitrile	~1 mg/mL	[1]
DMSO	64.0 mg/mL (148.65 mM)	[2]

Operational Plan: Handling and Storage

A systematic approach is essential for safely handling **YK11** in a laboratory setting.

3.1. Pre-Handling Preparations

- Consult the Safety Data Sheet (SDS): Before any work, thoroughly review the supplier's SDS.
- Ensure Proper Ventilation: All handling of **YK11** powder and solutions should occur in a well-ventilated area, preferably within a certified chemical fume hood.
- Assemble Materials: Gather all necessary equipment, including PPE, spill cleanup materials, and labeled waste containers before starting.
- Inspect PPE: Confirm all PPE is in good condition and free of defects.

3.2. Handling Procedures

- Weighing: To prevent inhalation, weigh the solid compound in a chemical fume hood or a ventilated balance enclosure.
- Solution Preparation: Prepare solutions in a chemical fume hood. When dissolving, purge the solvent with an inert gas.
- Aliquotting and Transfer: Use calibrated pipettes or other appropriate laboratory equipment to minimize the risk of spills and aerosol generation.

- Post-Handling: After handling, wipe down the work area with an appropriate cleaning agent. Remove PPE before leaving the work area and wash hands thoroughly with soap and water.

3.3. Storage

- Store **YK11** as a powder at -20°C for long-term stability.
- In solvent, store at -80°C for up to 3 months or at -20°C for up to 2 weeks.^[2]
- Ensure the container is well-sealed and clearly labeled.

Disposal Plan

Proper disposal of **YK11** and associated materials is critical to prevent environmental contamination and ensure regulatory compliance.

4.1. Waste Segregation

- Liquid Waste: Collect all unused **YK11** solutions and contaminated solvents in a designated, labeled hazardous waste container for flammable organic solvents. Do not pour down the drain.^{[3][4]}
- Solid Waste: Dispose of contaminated consumables such as gloves, pipette tips, and paper towels in a dedicated, sealed, and labeled hazardous waste bag or container.^{[5][6]}
- Sharps Waste: Any sharps contaminated with **YK11** should be placed in a designated sharps container.^[5]

4.2. Disposal Procedure

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name (**YK11**).^[3]
- Storage of Waste: Store waste containers in a designated, secure area away from incompatible materials.
- Arranging Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for collection and

disposal.

Spill Management Plan

In the event of a spill, a prompt and safe response is crucial.

5.1. Spill Kit Contents A dedicated spill kit should be readily available and include:

- Appropriate PPE (gloves, goggles, lab coat)
- Absorbent material (e.g., vermiculite, sand, or chemical absorbent pads)
- A scoop and tongs for collecting absorbed material and broken glass
- Sealable plastic bags or containers for waste
- Hazardous waste labels

5.2. Spill Cleanup Procedure

- Alert Personnel: Immediately notify others in the vicinity of the spill.
- Evacuate if Necessary: For large or volatile spills, evacuate the area.
- Don PPE: Before addressing the spill, put on the appropriate PPE.
- Contain the Spill: Use absorbent materials to contain the spill and prevent it from spreading.
- Clean the Spill:
 - For solid spills: Carefully sweep or scoop the material into a labeled hazardous waste container, avoiding dust generation.[\[7\]](#)
 - For liquid spills: Cover the spill with absorbent material, starting from the outside and working inwards.[\[7\]](#)[\[8\]](#) Once fully absorbed, collect the material using a scoop or tongs and place it in a sealed, labeled hazardous waste container.[\[7\]](#)[\[8\]](#)
- Decontaminate the Area: Clean the spill area with a suitable solvent or detergent and water.

- **Dispose of Waste:** Dispose of all contaminated materials, including cleaning supplies and PPE, as hazardous waste.
- **Report the Incident:** Report the spill to your laboratory supervisor or EHS department as per your institution's policy.

Experimental Protocols and Signaling Pathway

6.1. In Vitro Myogenic Differentiation Assay using C2C12 Cells

This protocol is a general guideline based on published studies investigating the myogenic effects of **YK11**.[\[9\]](#)

- **Cell Culture:** Culture C2C12 myoblasts in a growth medium (e.g., DMEM with 10% fetal bovine serum) at 37°C in a humidified 5% CO₂ incubator.
- **Seeding:** Seed the cells in appropriate culture plates and allow them to reach confluence.
- **Differentiation Induction:** Once confluent, switch to a differentiation medium (e.g., DMEM with 2% horse serum).
- **Treatment:** Treat the cells with the desired concentration of **YK11** (e.g., 500 nM) or a vehicle control (e.g., ethanol). Dihydrotestosterone (DHT) can be used as a positive control.
- **Incubation:** Incubate the cells for a specified period (e.g., 2-4 days) to allow for myogenic differentiation.
- **Analysis:** Assess myogenic differentiation by analyzing the expression of key myogenic regulatory factors (MRFs) such as MyoD, Myf5, and myogenin via methods like qRT-PCR or Western blotting.[\[9\]](#) The formation of myotubes can be visualized through microscopy.

6.2. **YK11** Signaling Pathway

YK11 is a partial agonist of the androgen receptor (AR).[\[1\]](#) Unlike full agonists, it does not induce the N/C terminal interaction required for full AR transactivation.[\[2\]](#) Its primary anabolic effect on muscle is mediated through the induction of Follistatin (Fst) expression.[\[9\]](#)[\[10\]](#) Follistatin, in turn, inhibits Myostatin, a negative regulator of muscle growth, leading to enhanced myogenic differentiation.[\[1\]](#)[\[11\]](#)



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Caption: **YK11** signaling pathway in muscle cells.

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